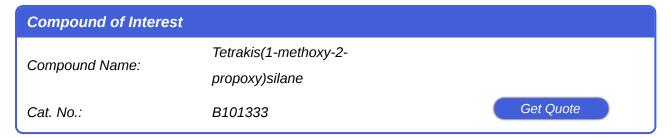


# In-Depth Technical Guide: Material Safety of Tetrakis(1-methoxy-2-propoxy)silane

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety information for **Tetrakis(1-methoxy-2-propoxy)silane** (CAS No. 18407-95-9). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

# **Chemical Identification and Physical Properties**

**Tetrakis(1-methoxy-2-propoxy)silane** is a silicate ester. Its identification details and key physical and chemical properties are summarized in the table below.



Property	Value	Reference
Chemical Name	Tetrakis(1-methoxy-2- propoxy)silane	[1][2][3]
Synonyms	Silicic acid, tetrakis(2-methoxy- 1-methylethyl) ester; Silicon tetramethoxypropoxide	[3][4]
CAS Number	18407-95-9	[1][2][5]
Molecular Formula	C16H36O8Si	[2][4]
Molecular Weight	384.54 g/mol	[1][4]
Physical State	Liquid	[3][6]
Appearance	Clear liquid	[3]
Odor	Characteristic	[3]
Density	1.0 ± 0.1 g/cm <sup>3</sup>	[7]
Boiling Point	350.2 ± 42.0 °C at 760 mmHg	[7]
Flash Point	141.7 ± 28.3 °C	[7]

# **Hazard Identification and Classification**

This chemical is classified as hazardous. The primary hazards are acute oral toxicity and serious eye irritation.

Hazard Classification	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation

Signal Word: Warning[1][2]

Hazard Pictograms:



Ralt text

## **Toxicological Information**

Detailed toxicological studies for **Tetrakis(1-methoxy-2-propoxy)silane** are not readily available in the public domain. The classification of "Acute toxicity - Category 4 (Oral)" suggests a potential for harm if ingested. The "Eye irritation - Category 2" classification indicates that direct contact can cause significant but reversible eye damage.[1][2]

Summary of Toxicological Effects:

Endpoint	Effect	Note
Acute Oral Toxicity	Harmful if swallowed.	No specific LD50 data is available in the reviewed sources.
Skin Corrosion/Irritation	May cause skin irritation.[3]	Not classified as a skin irritant, but caution is advised.
Serious Eye Damage/Irritation	Causes serious eye irritation. [1][2]	
Respiratory Irritation	May cause irritation to the respiratory tract.[3]	
Chronic Toxicity	No data available.	<del>-</del>
Carcinogenicity	No data available.	
Mutagenicity	No data available.	_
Reproductive Toxicity	No data available.	

# **Experimental Protocols**

Specific experimental protocols for the toxicological assessment of **Tetrakis(1-methoxy-2-propoxy)silane** are not publicly available. However, standardized OECD guidelines are typically followed for the classification of chemical hazards. Below are conceptual workflows based on these guidelines.



## **Conceptual Workflow for In Vitro Eye Irritation Testing**

The following diagram illustrates a generalized workflow for assessing eye irritation potential using an in vitro reconstructed human cornea-like epithelium (RhCE) model, based on OECD Guideline 492.



Preparation Prepare Reconstructed Human Prepare Test Chemical and Controls Cornea-like Epithelium (RhCE) Tissues (Negative and Positive) Exposure Topically Apply Test Chemical and Controls to Tissues Incubate for a Defined Period Post-Exposure Rinse Tissues to Remove Chemical Incubate in Fresh Medium Analysis Perform Cell Viability Assay (e.g., MTT Assay) Measure Optical Density Calculate Percent Viability Relative to Negative Control Classification Viability <= 60%? Yes Classify as Irritant (Category 2)

Conceptual Workflow: In Vitro Eye Irritation Test (OECD 492)

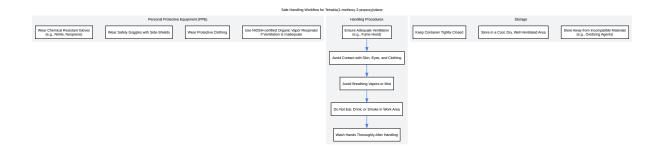
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Caption: Conceptual workflow for in vitro eye irritation testing based on OECD 492.



# Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize exposure and associated risks.



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Caption: Recommended safe handling and storage workflow.

Recommended Personal Protective Equipment (PPE):



Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with chemical impermeable gloves (e.g., nitrile or neoprene rubber).[1][3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an organic vapor cartridge.[1][3]
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.[1][3]

## **First-Aid Measures**

In case of exposure, immediate action is required.



Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately.  Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse cautiously with water for several minutes.  Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical advice/attention.[1][3]
Ingestion	Rinse mouth with water. Do not induce vomiting.  Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

### **Accidental Release Measures**

In the event of a spill or leak, the following measures should be taken.

#### Personal Precautions:

- Evacuate personnel to safe areas.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment (see Section 5).
- · Avoid breathing vapors, mist, or gas.
- Remove all sources of ignition.[1]

#### **Environmental Precautions:**



- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains. Discharge into the environment must be avoided.[1]

Methods for Cleaning Up:

- Contain any spills with dikes or absorbents to prevent migration and entry into sewers or streams.
- Collect the material with an inert absorbent (e.g., sand, earth) and place it in a suitable, closed container for disposal.[1][3]

## **Fire-Fighting Measures**

Suitable Extinguishing Media:

• Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1]

Specific Hazards:

- Irritating fumes and organic acid vapors may develop when the material is exposed to elevated temperatures or open flame.[3]
- Decomposition products may include silicon dioxide and methoxypropanol.

Protective Equipment for Firefighters:

Wear self-contained breathing apparatus for firefighting if necessary.[1]

# **Storage and Disposal**

#### Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[1][3]
- Store away from incompatible materials such as oxidizing agents.



#### Disposal:

 Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable local, regional, and national laws and regulations.[1]

This technical guide is intended to provide essential safety information for trained professionals. It is not a substitute for a thorough understanding of the material's properties and the implementation of a comprehensive safety program. Always refer to the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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